

Application Notes and Protocols for NSC 5416-d14 in Mass Spectrometry

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Compound of Interest

Compound Name: NSC 5416-d14

Cat. No.: B1144111

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Topic: **NSC 5416-d14** Experimental Protocol for Mass Spectrometry Content Type: Detailed Application Notes and Protocols Audience: Researchers, scientists, and drug development professionals.

Introduction

This document provides a detailed experimental protocol for the quantitative analysis of NSC 5416 in biological matrices using liquid chromatography-tandem mass spectrometry (LC-MS/MS). The protocol incorporates **NSC 5416-d14** as a stable isotope-labeled internal standard (SIL-IS) to ensure high accuracy and precision. This method is suitable for pharmacokinetic, pharmacodynamic, and other drug development studies where reliable quantification of NSC 5416 is required. The methodologies described are based on established principles of bioanalytical method validation as outlined in regulatory guidelines.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

Experimental Protocols

Materials and Reagents

- Analytes: NSC 5416 (analyte), **NSC 5416-d14** (internal standard)
- Biological Matrix: Human Plasma (K2EDTA)
- Reagents: Acetonitrile (LC-MS grade), Methanol (LC-MS grade), Formic Acid (LC-MS grade), Water (Milli-Q or equivalent)

- Consumables: 1.5 mL polypropylene microcentrifuge tubes, 96-well plates, analytical column (e.g., C18, 2.1 x 50 mm, 1.8 μ m), guard column.

Sample Preparation: Protein Precipitation

- Thaw plasma samples and standards to room temperature.
- Vortex samples for 10 seconds to ensure homogeneity.
- Pipette 50 μ L of each plasma sample, calibration standard, or quality control sample into a 1.5 mL microcentrifuge tube.
- Add 150 μ L of the internal standard working solution (**NSC 5416-d14** in acetonitrile) to each tube.
- Vortex the tubes for 30 seconds to precipitate proteins.
- Centrifuge at 14,000 rpm for 10 minutes at 4°C.
- Transfer 100 μ L of the supernatant to a 96-well plate for LC-MS/MS analysis.
- Seal the plate and place it in the autosampler.

Liquid Chromatography (LC) Method

- LC System: A high-performance liquid chromatography system capable of binary gradient elution.
- Column: C18 reverse-phase column (e.g., 2.1 x 50 mm, 1.8 μ m).
- Mobile Phase A: 0.1% Formic Acid in Water.
- Mobile Phase B: 0.1% Formic Acid in Acetonitrile.
- Gradient:
 - 0.0-0.5 min: 5% B
 - 0.5-2.5 min: 5% to 95% B

- 2.5-3.0 min: 95% B
- 3.0-3.1 min: 95% to 5% B
- 3.1-4.0 min: 5% B
- Flow Rate: 0.4 mL/min.
- Injection Volume: 5 µL.
- Column Temperature: 40°C.

Mass Spectrometry (MS) Method

- Mass Spectrometer: A triple quadrupole mass spectrometer.[6]
- Ionization Mode: Electrospray Ionization (ESI), Positive.
- Detection Mode: Multiple Reaction Monitoring (MRM).[6]
- Hypothetical MRM Transitions:
 - NSC 5416: Q1: 450.3 m/z -> Q3: 250.1 m/z
 - **NSC 5416-d14**: Q1: 464.3 m/z -> Q3: 264.1 m/z
- Ion Source Parameters:
 - Capillary Voltage: 3.5 kV
 - Source Temperature: 150°C
 - Desolvation Temperature: 400°C
 - Gas Flow Rates: Optimized for the specific instrument.

Data Presentation

Table 1: Calibration Curve Performance

Parameter	Value
Calibration Range	1 - 1000 ng/mL
Regression Model	Linear, 1/x ² weighting
Mean Correlation Coefficient (r ²)	> 0.995
Accuracy (% of nominal)	85% - 115% (80% - 120% at LLOQ)
Precision (%CV)	≤ 15% (≤ 20% at LLOQ)

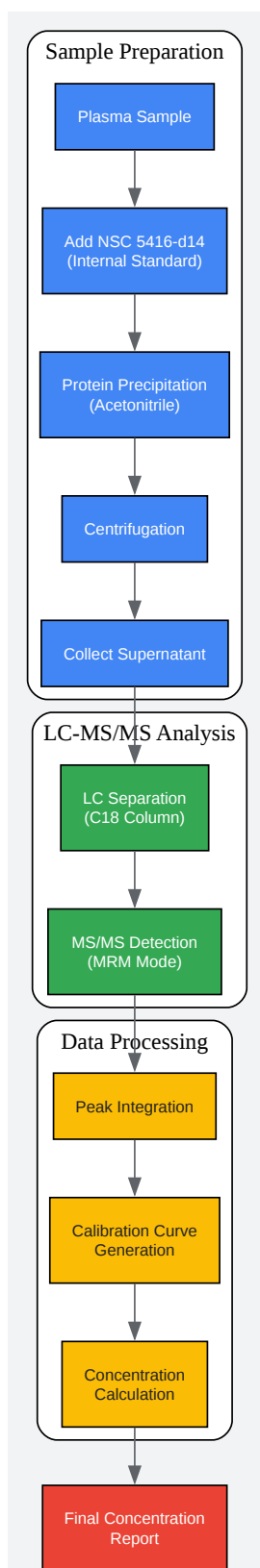
Table 2: Intra- and Inter-Assay Precision and Accuracy

QC Level	Concentration (ng/mL)	Intra-Assay Precision (%CV)	Intra-Assay Accuracy (% Bias)	Inter-Assay Precision (%CV)	Inter-Assay Accuracy (% Bias)
LLOQ	1	8.5	-3.2	9.8	-4.5
Low QC	3	6.2	1.5	7.5	2.1
Mid QC	100	4.1	-0.8	5.3	-1.2
High QC	800	3.5	2.4	4.1	1.8

Table 3: Stability Assessment

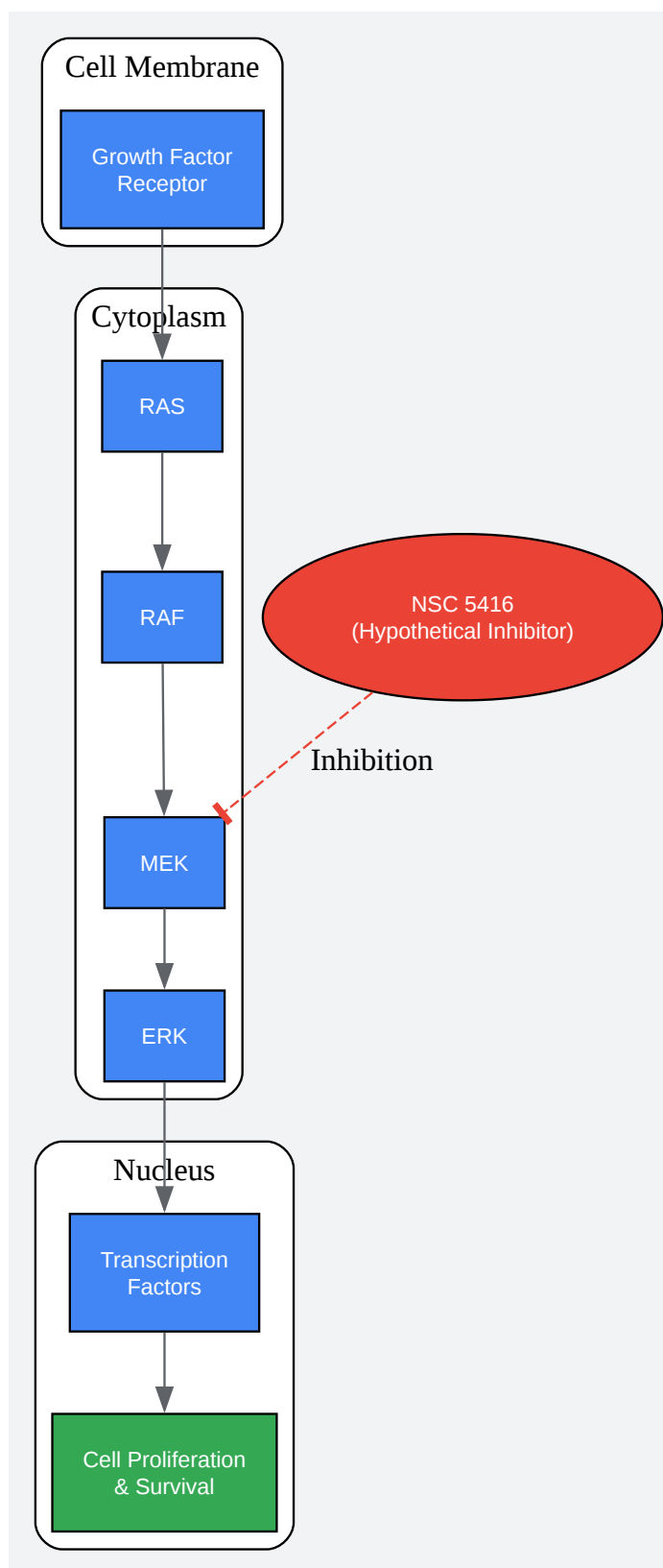
Stability Test	Conditions	Result (Accuracy % Bias)
Bench-Top Stability	4 hours at room temperature	Within ±10%
Freeze-Thaw Stability	3 cycles (-20°C to room temperature)	Within ±12%
Long-Term Stability	30 days at -80°C	Within ±8%
Autosampler Stability	24 hours at 4°C in processed samples	Within ±5%

Visualizations



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Caption: Quantitative bioanalysis workflow for NSC 5416.



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Caption: Hypothetical signaling pathway for NSC 5416.

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